

Cross-spectrum weed control of Thien carbazone-methyl compared to other herbicides

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Compound of Interest

Compound Name: *Thien carbazone*

Cat. No.: *B109821*

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A Comparative Guide to the Cross-Spectrum Weed Control of Thien carbazone-Methyl

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the herbicidal efficacy of **Thien carbazone-methyl** with other commercially available herbicides. The information presented is collated from various scientific studies and is intended to provide a comprehensive overview of its performance, supported by experimental data and detailed protocols.

Thien carbazone-methyl is a selective, systemic herbicide belonging to the sulfonyl-amino-carbonyl-triazolinone (SACT) chemical class.^{[1][2]} Its primary mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, which is essential for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in susceptible plants.^{[3][4][5]} This inhibition leads to the cessation of plant growth and eventual death.^[2] **Thien carbazone-methyl** offers both pre-emergent and post-emergent activity against a broad spectrum of grass and broadleaf weeds.^{[6][7]} It is predominantly used in corn and wheat cultivation and is often formulated with a safener, such as cyprosulfamide, to enhance crop tolerance.^{[6][8]} To broaden its weed control spectrum, it is frequently available in pre-packaged mixtures with other herbicides like isoxaflutole, tembotrione, foramsulfuron, and iodosulfuron.^{[6][9]}

Comparative Efficacy of Thiencarbazon-Methyl

The following tables summarize the quantitative data from various field trials, comparing the weed control efficacy of **Thiencarbazon**-methyl, both as a standalone active ingredient and in combination with other herbicides, against a range of common agricultural weeds.

Table 1: Post-Emergent Efficacy of Standalone Thiencarbazon-Methyl vs. Other ALS-Inhibiting Herbicides

This table presents data from a study comparing the post-emergent efficacy of **Thiencarbazon**-methyl (TCM) with other ALS-inhibiting herbicides for the control of Ivy leaf morning glory (*Ipomoea hederacea*) and Broadleaf signalgrass (*Urochloa platyphylla*) 21 days after treatment (DAT).

Weed Species	Herbicide	Application Rate (lbs ai/acre)	Weed Control (%) [10][11]
Ivyleaf morningglory	Thiencarbazone-methyl	0.03	99
Thiencarbazone-methyl	0.06	100	
Imazethapyr	-	< 99	
Chlorimuron	-	< 99	
Nicosulfuron	-	< 99	
Halosulfuron	-	< 99	
Broadleaf signalgrass	Thiencarbazone-methyl	0.03	94
Thiencarbazone-methyl	0.06	99	
Imazethapyr	-	< 94	
Chlorimuron	-	< 94	
Nicosulfuron	-	< 94	
Halosulfuron	-	< 94	

Note: Specific application rates for competitor herbicides were not provided in the source material, but were applied at labeled rates.

Table 2: Pre-Emergent Efficacy of Thiencarbazone-methyl in Combination with Isoxaflutole in Corn

This table summarizes the pre-emergent control of various weeds 4 weeks after planting (WAP) using a pre-packaged mixture of **Thiencarbazone-methyl** (TCM) and Isoxaflutole, compared to a standard treatment of Atrazine plus S-metolachlor.

Weed Species	Herbicide Treatment	Application Rate (g ai/ha)	Weed Control (%)
Barnyardgrass (Echinochloa crus-galli)	TCM : Isoxaflutole	30 : 80	87-95
Atrazine + S-metolachlor	1820 + 1410	87-95	
Entireleaf morningglory (Ipomoea hederacea var. integruscula)	TCM : Isoxaflutole	30 : 80	87-95
Atrazine + S-metolachlor	1820 + 1410	87-95	
Rhizomatous johnsongrass (Sorghum halepense)	TCM : Isoxaflutole	30 : 80	74-76
Atrazine + S-metolachlor	1820 + 1410	67	
Palmer amaranth (Amaranthus palmeri)	TCM : Isoxaflutole	30 : 80	87-95
Atrazine + S-metolachlor	1820 + 1410	87-95	
Velvetleaf (Abutilon theophrasti)	TCM : Isoxaflutole	30 : 80	87-95
Atrazine + S-metolachlor	1820 + 1410	87-95	

Table 3: Post-Emergent Grass Weed Control with Thiencarbazone-methyl in Corn

This table shows a comparison of post-emergent grass control with **Thiencarbazon**e-methyl (TCM) against other herbicides at 28 days after treatment (DAT).

Weed Species	Herbicide	Application Rate (g ai/ha)	Weed Control (%) [12]
Fall panicum & Giant foxtail	Thiencarbazon	15	88-98
Tembotrione	75	< 88	
Topramezone	17	88-98	
Nicosulfuron	35	88-98	
Glyphosate	860	88-98	

Experimental Protocols

A detailed methodology is crucial for the replication and validation of herbicide efficacy studies. The following is a synthesized protocol for a typical post-emergence herbicide field trial, based on common practices reported in the literature.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

1. Experimental Design and Site Selection:

- Trial Design: A randomized complete block design (RCBD) is typically employed with a minimum of three to four replications per treatment.
- Plot Size: Individual plots are established, with dimensions sufficient to minimize edge effects (e.g., 3 meters by 10 meters).
- Site Selection: The trial site is chosen based on a known and uniform infestation of the target weed species. Soil type, pH, and organic matter content are documented.

2. Treatments and Application:

- Herbicide Treatments: **Thiencarbazon**e-methyl and comparator herbicides are applied at their recommended label rates. A non-treated control plot is included in each replication for

comparison. For phytotoxicity assessment, treatments may include double the recommended application rate.

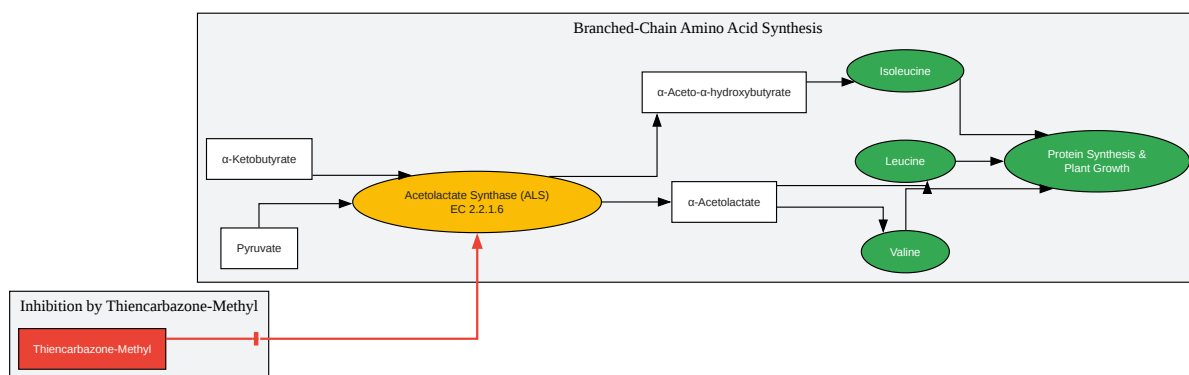
- **Application Equipment:** A calibrated research plot sprayer equipped with appropriate nozzles (e.g., flat-fan) is used to ensure uniform application.
- **Spray Volume:** A constant spray volume is maintained across all plots, typically between 150 to 200 liters per hectare.
- **Application Timing:** Herbicides are applied post-emergence when target weeds are at a specific growth stage (e.g., 2-4 leaf stage or a specified height, typically 2-4 inches).^{[21][22]} The crop growth stage is also recorded.
- **Environmental Conditions:** Weather conditions at the time of application (temperature, relative humidity, wind speed, and direction) are recorded.

3. Data Collection and Analysis:

- **Weed Control Efficacy:** Visual assessments of percent weed control are conducted at specified intervals after treatment (e.g., 7, 14, 21, and 28 days after treatment). A rating scale of 0% (no control) to 100% (complete weed death) is used, comparing treated plots to the non-treated control.
- **Crop Tolerance:** Crop injury is visually assessed at the same intervals as weed control, noting any symptoms such as chlorosis, necrosis, or stunting.
- **Weed Density and Biomass:** In some studies, weed counts per unit area and/or the collection of above-ground weed biomass (dried to a constant weight) are performed for a more quantitative assessment.
- **Statistical Analysis:** Data are subjected to analysis of variance (ANOVA), and treatment means are separated using a statistical test such as Fisher's Protected LSD or Tukey's HSD at a significance level of $p \leq 0.05$.

Mandatory Visualizations

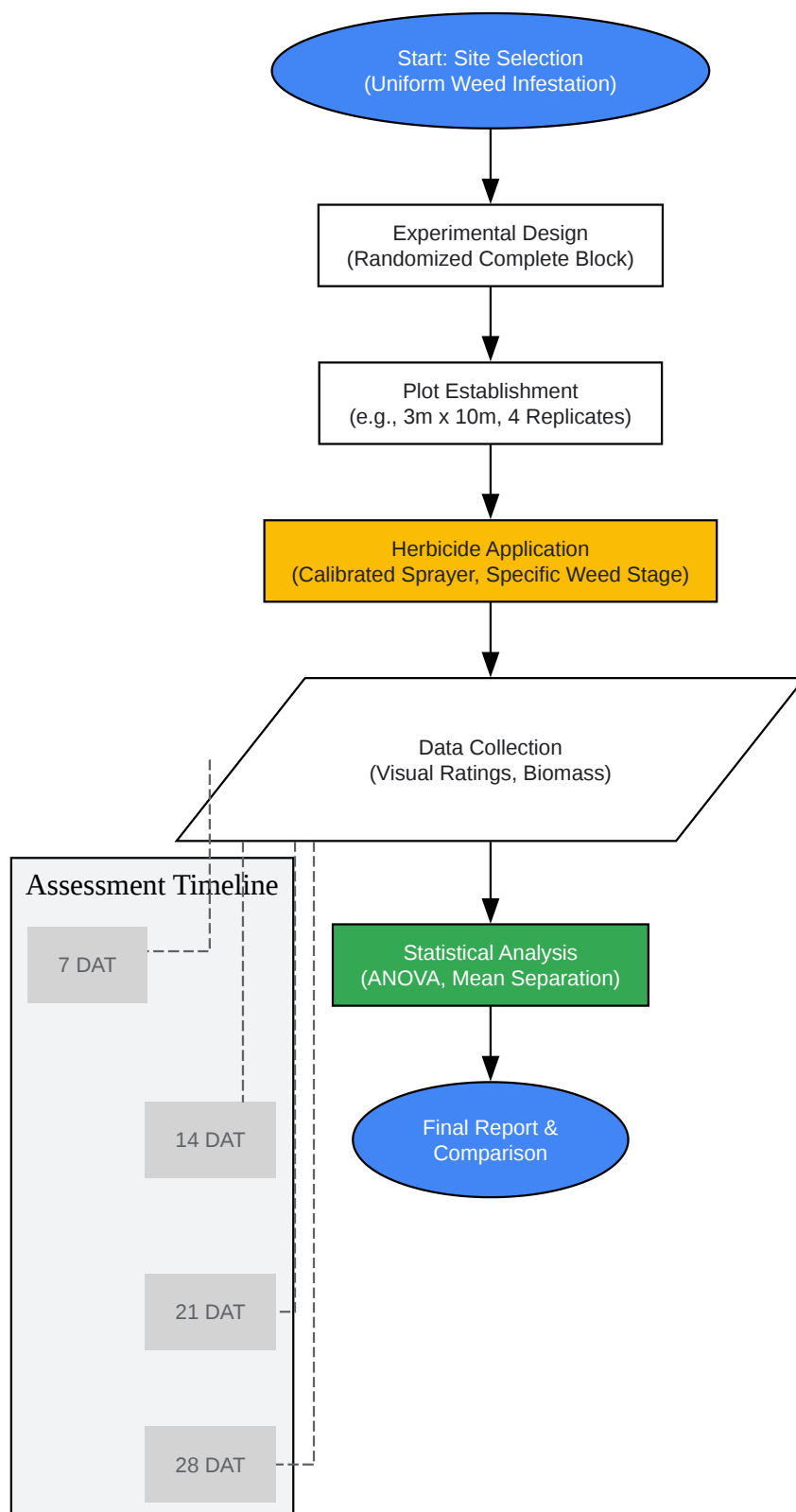
Signaling Pathway of Thiencarbazone-Methyl



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Caption: Mechanism of action of **Thien carbazon-methyl** via inhibition of the ALS enzyme.

Experimental Workflow for Herbicide Efficacy Trial



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